

Linacotide-d4 for drug metabolism and pharmacokinetics (DMPK) assays

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Compound of Interest

Compound Name: *Linacotide-d4*

Cat. No.: *B15597932*

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Application Notes and Protocols for Linacotide-d4 in DMPK Assays

For Researchers, Scientists, and Drug Development Professionals

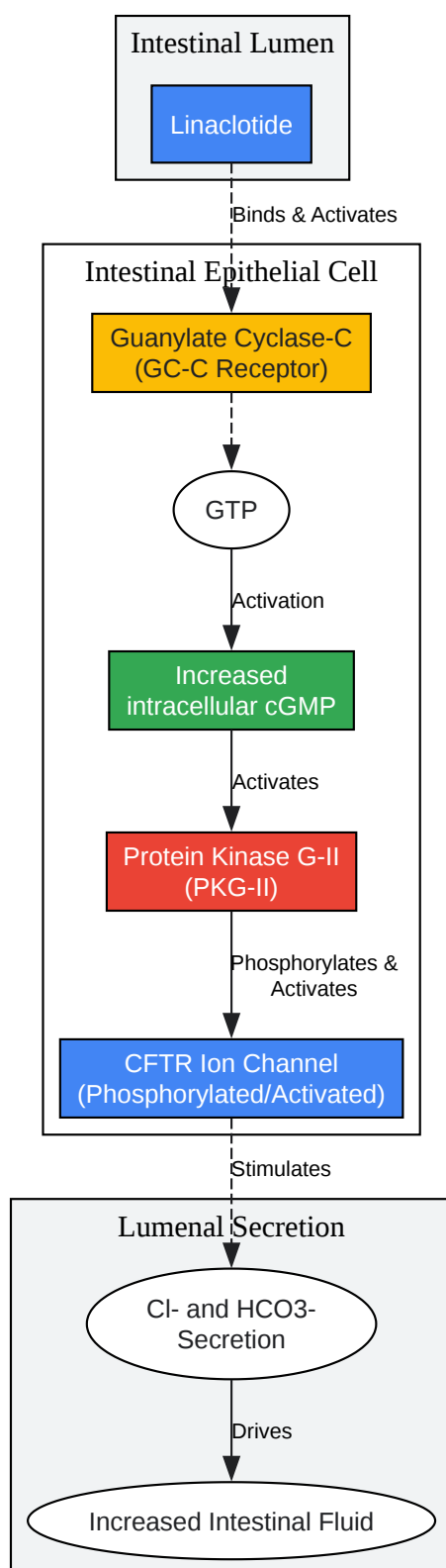
Introduction

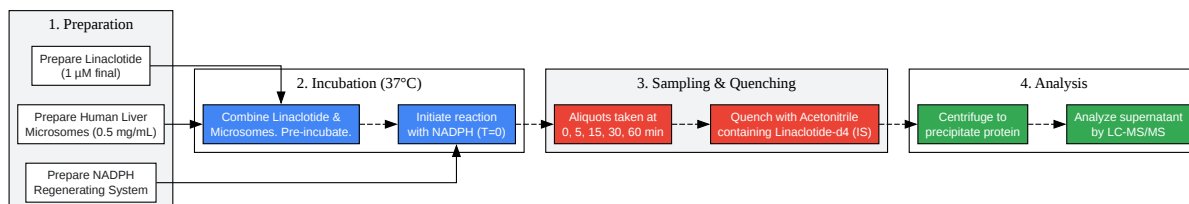
Linacotide is a 14-amino acid peptide agonist of guanylate cyclase-C (GC-C) approved for the treatment of irritable bowel syndrome with constipation (IBS-C) and chronic idiopathic constipation (CIC).[1] As a peptide, its drug metabolism and pharmacokinetic (DMPK) properties are critical to understanding its localized action within the gastrointestinal tract and its minimal systemic exposure. **Linacotide-d4**, a stable isotope-labeled version of the parent drug, serves as an ideal internal standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use is crucial for accurately assessing the absorption, distribution, metabolism, and excretion (ADME) characteristics of Linacotide by correcting for variability during sample preparation and analysis.[2][3][4]

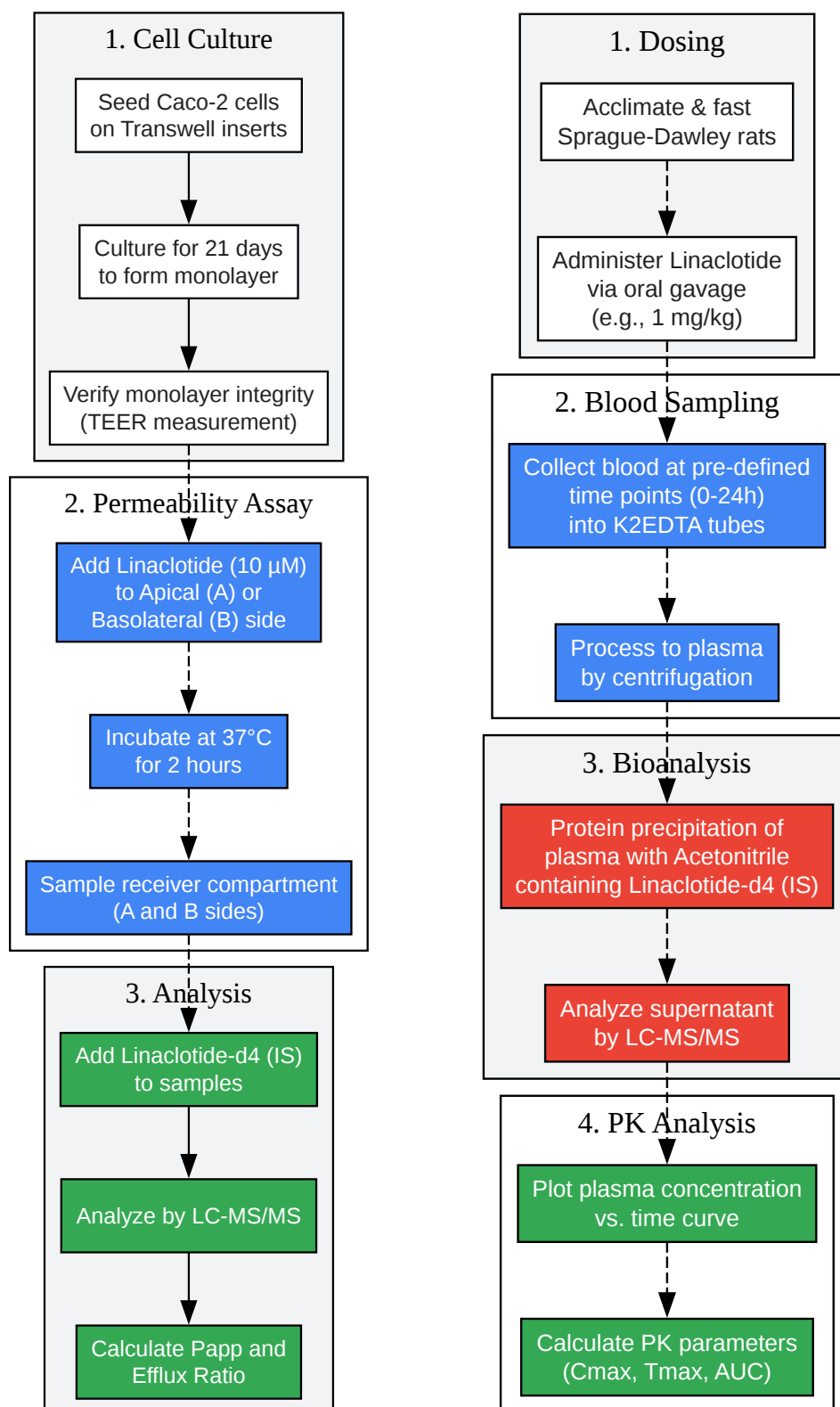
These application notes provide detailed protocols for key in vitro and in vivo DMPK assays utilizing **Linacotide-d4**, enabling researchers to generate robust and reliable data to support drug development programs.

Mechanism of Action: Linacotide Signaling Pathway

Linacotide and its primary active metabolite, MM-419447, act locally on the apical surface of intestinal epithelial cells.^{[5][6]} Binding to the GC-C receptor triggers an intracellular signaling cascade, as illustrated below.^{[1][7]}







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